

A Technical Guide to the Core Characteristics of Samarium-152

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Compound of Interest

Compound Name: Samarium-152

Cat. No.: B085415

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed overview of the fundamental nuclear, physical, and chemical properties of the stable isotope **Samarium-152** (^{152}Sm). It serves as a technical resource for professionals in research and drug development, with a particular focus on its critical role as the precursor for the medically significant radionuclide Samarium-153 (^{153}Sm). The guide includes tabulated data for key characteristics, detailed experimental protocols for the production of ^{153}Sm , and graphical representations of the nuclear reaction pathway and the radiopharmaceutical production workflow.

Core Nuclear and Physical Properties

Samarium-152 is one of the five stable, naturally occurring isotopes of samarium.^[1] It is the most abundant of samarium's isotopes, making up over a quarter of the element's natural composition.^{[1][2]} Its nuclear and physical properties are summarized in the tables below.

Table 1: General Isotopic Properties of ^{152}Sm

Property	Value
Atomic Number (Z)	62[3]
Mass Number (A)	152[3]
Neutron Number (N)	90[3]
Natural Abundance	26.75%[1][2][4]
Half-life	Stable[3][5][6]
Nuclear Spin and Parity (J π)	0+[5][6]
Parent Nuclides	¹⁵² Pm, ¹⁵² Eu[5][6]

Table 2: Atomic and Nuclear Data for ¹⁵²Sm

Property	Value	Unit
Atomic Mass	151.9197324	Da[3]
Mass Excess	-74.769	MeV[2]
Binding Energy per Nucleon	8.244	MeV[2]
Thermal Neutron Capture Cross Section (σ_{th}) for ¹⁵² Sm(n, γ) ¹⁵³ Sm	206	barn[3][7]

Key Application: Precursor for Samarium-153 Production

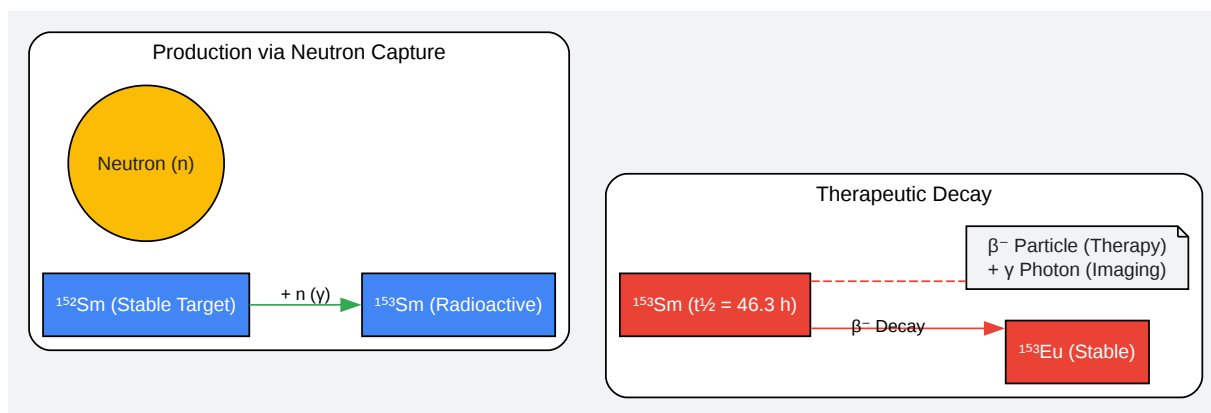
The primary application of ¹⁵²Sm in the medical and pharmaceutical fields is its use as the starting material for the production of Samarium-153 (¹⁵³Sm).[4][7] ¹⁵³Sm is a radionuclide with favorable decay characteristics for therapeutic applications, including a half-life of 46.3 hours, and emissions of both therapeutic beta particles and imageable gamma photons (103 keV).[1][4][6] This dual capability makes ¹⁵³Sm a valuable theranostic agent.[3][7]

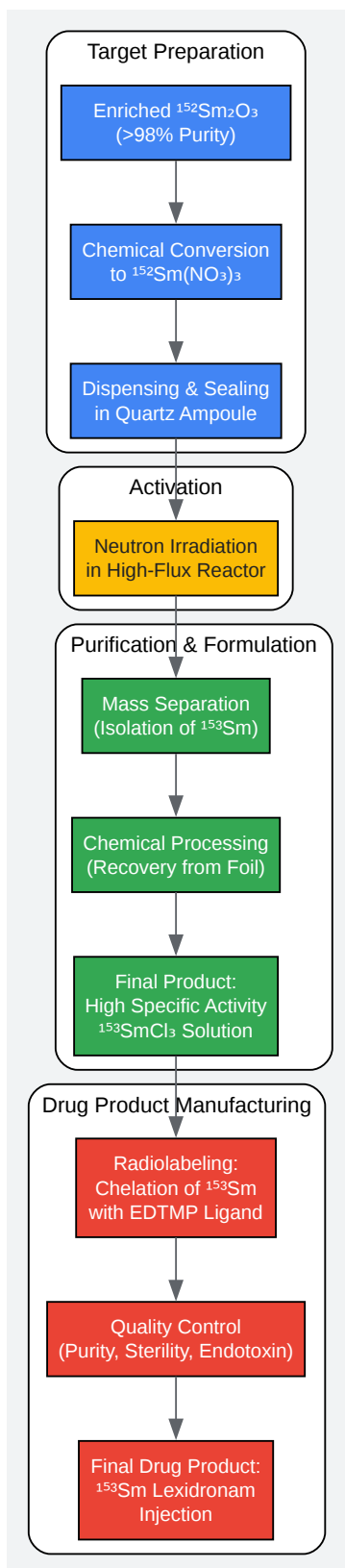
The radionuclide is the active component in Samarium (¹⁵³Sm) lexidronam, a radiopharmaceutical used for the palliation of pain from metastatic bone disease.[6][8] The

production process involves the capture of a neutron by the stable ^{152}Sm nucleus.

Nuclear Reaction and Decay Pathway

The transformation of stable ^{152}Sm into the therapeutic ^{153}Sm isotope and its subsequent decay is a well-defined nuclear process. It begins with neutron activation in a nuclear reactor, followed by the beta decay of the resulting radionuclide to a stable europium isotope.





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